

Introduction: Strategic Ring Expansion in Heterocyclic Synthesis

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Compound of Interest

Compound Name: 7-Tert-butylazepan-2-one

CAS No.: 155204-32-3

Cat. No.: B2802857

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The Schmidt reaction is a powerful and versatile transformation in organic synthesis that enables the conversion of carbonyl compounds, such as ketones, into amides or lactams through the action of hydrazoic acid (HN_3) under acidic conditions.^[1] First reported by Karl Friedrich Schmidt in 1924, this reaction has become a cornerstone for the synthesis of nitrogen-containing heterocycles, which are prevalent scaffolds in pharmaceuticals and natural products.^{[2][3]} The reaction proceeds via a rearrangement that inserts a nitrogen atom into a carbon-carbon bond adjacent to the carbonyl group, effectively achieving a ring expansion when applied to cyclic ketones.^[4] This application note provides a detailed protocol and mechanistic rationale for the Schmidt reaction of 2-tert-butylcyclohexanone, a sterically hindered substrate, to yield the corresponding seven-membered lactam, **7-tert-butylazepan-2-one**.

This particular transformation is of significant interest to drug development professionals as it provides a direct route to substituted caprolactam derivatives. These structures are key components in various biologically active molecules and serve as valuable building blocks for more complex targets. The significant steric hindrance imposed by the tert-butyl group presents a noteworthy challenge and provides an excellent case study for understanding the regioselectivity of the rearrangement.

Mechanism and Regioselectivity: The Decisive Role of Steric Hindrance

The successful application of the Schmidt reaction to an unsymmetrical ketone like 2-tert-butylcyclohexanone hinges on controlling the regioselectivity of the rearrangement. Two isomeric lactams could potentially form, arising from the migration of either the C2 (substituted) or C6 (unsubstituted) carbon atom to the nitrogen.

The reaction is initiated by the protonation of the ketone's carbonyl oxygen by a strong acid, which activates the carbonyl carbon for nucleophilic attack by hydrazoic acid (HN_3). This addition forms a tetrahedral azidohydrin intermediate. Subsequent protonation and elimination of a water molecule generate a critical iminodiazonium ion intermediate. It is from this intermediate that the key rearrangement occurs.[3][5]

The regiochemical outcome is dictated by the migratory aptitude of the adjacent carbon atoms. The migration of the C-C bond must be anti-periplanar to the departing dinitrogen (N_2) molecule, a stereoelectronic requirement that minimizes the energy of the transition state.[2] For 2-tert-butylcyclohexanone, two competing pathways exist:

- Migration of the more substituted C2 carbon: This pathway involves the migration of the bulky tert-butyl-substituted carbon.
- Migration of the less substituted C6 carbon: This pathway involves the migration of the methylene carbon.

In the vast majority of cases involving sterically hindered ketones, the more substituted and bulkier group preferentially migrates.[5] This preference is attributed to the stabilization of the transition state leading to the nitrilium ion. Consequently, the reaction of 2-tert-butylcyclohexanone is expected to yield predominantly **7-tert-butylazepan-2-one**.

Caption: Mechanism of the Schmidt reaction on 2-tert-butylcyclohexanone.

Experimental Protocol

This protocol describes the in situ generation of hydrazoic acid from sodium azide and sulfuric acid for the conversion of 2-tert-butylcyclohexanone to **7-tert-butylazepan-2-one**.

Safety Precautions: A Critical Directive

- **Extreme Toxicity:** Sodium azide (NaN_3) is highly toxic and can be fatal if ingested, inhaled, or absorbed through the skin. Handle only in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and heavy-duty nitrile gloves.
- **Explosion Hazard:** Hydrazoic acid (HN_3) is a highly toxic, volatile, and dangerously explosive liquid. It should never be isolated. It is generated in situ for immediate consumption.
- **Acid Hazard:** Concentrated sulfuric acid is extremely corrosive. Handle with extreme care.
- **Metal Azides:** Avoid contact of sodium azide or hydrazoic acid with heavy metals (e.g., lead, copper, mercury, silver) and chlorinated solvents, as this can form highly shock-sensitive and explosive metal azides. Use only glass or Teflon equipment.

Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity (mmol)	Mass/Volume	Notes
2-tert-Butylcyclohexanone	154.25	10.0	1.54 g	Starting material
Sodium Azide (NaN ₃)	65.01	12.0	0.78 g	1.2 equivalents
Chloroform (CHCl ₃)	-	-	20 mL	Anhydrous, reaction solvent
Concentrated Sulfuric Acid (H ₂ SO ₄)	98.08	-	~5 mL	Catalyst, 98%
Saturated Sodium Bicarbonate (NaHCO ₃)	-	-	As needed	For neutralization/workup
Dichloromethane (CH ₂ Cl ₂)	-	-	As needed	For extraction
Anhydrous Magnesium Sulfate (MgSO ₄)	-	-	As needed	Drying agent

Step-by-Step Procedure

- Reaction Setup:
 - To a 100 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet connected to an oil bubbler, add 2-tert-butylcyclohexanone (1.54 g, 10.0 mmol) and chloroform (20 mL).
 - Cool the stirred solution to 0 °C using an ice-water bath.
- Acid Addition:

- Slowly and carefully add concentrated sulfuric acid (~2 mL) dropwise to the stirred solution. Maintain the temperature at 0 °C. The solution may become slightly viscous.
- Azide Addition (Critical Step):
 - Perform this step with extreme caution behind a blast shield.
 - Add solid sodium azide (0.78 g, 12.0 mmol) in small portions over a period of 30-45 minutes.
 - Causality: The slow, portion-wise addition is crucial to control the rate of in situ hydrazoic acid formation and the subsequent exothermic reaction, preventing a dangerous buildup of HN_3 and ensuring a steady evolution of nitrogen gas.
- Reaction Progression and Monitoring (Self-Validation):
 - After the addition is complete, allow the reaction mixture to stir at 0 °C for 1 hour, then let it slowly warm to room temperature.
 - Continue stirring at room temperature for 4-6 hours or until the reaction is complete.
 - Trustworthiness: The reaction progress can be monitored in two ways:
 - Gas Evolution: A steady, controlled bubbling of nitrogen gas should be observed. The cessation of gas evolution is a primary indicator that the reaction is nearing completion.
 - Chromatographic Analysis: Periodically take small aliquots from the reaction, quench them carefully in a vial containing saturated NaHCO_3 solution, extract with a small amount of dichloromethane, and analyze by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to monitor the disappearance of the starting ketone.
- Reaction Quench and Workup:
 - Once the reaction is complete, cool the flask back to 0 °C in an ice bath.
 - Very slowly and carefully, quench the reaction by adding crushed ice, followed by the dropwise addition of cold water (~20 mL). This will neutralize any remaining hydrazoic acid

and dilute the sulfuric acid.

- Carefully neutralize the acidic mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is ~8. Be cautious as significant CO₂ evolution will occur.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification and Characterization:
 - Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
 - The crude lactam can be purified by flash column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) to yield **7-tert-butylazepan-2-one** as a solid.
 - Characterize the final product using ¹H NMR, ¹³C NMR, IR spectroscopy, and Mass Spectrometry to confirm its structure and purity. The expected major product is **7-tert-butylazepan-2-one**.

Conclusion and Broader Impact

The Schmidt reaction provides an efficient and regioselective method for the synthesis of **7-tert-butylazepan-2-one** from its corresponding cyclohexanone precursor. The preferential migration of the more substituted carbon atom is a key mechanistic feature that allows for the predictable synthesis of the desired lactam isomer. This protocol highlights the strategic utility of the Schmidt reaction in accessing sterically encumbered heterocyclic systems. For researchers in medicinal chemistry and drug development, mastering such transformations is crucial for the construction of novel molecular architectures and the diversification of compound libraries aimed at discovering new therapeutic agents.[2] The principles of regioselectivity and the stringent safety measures detailed herein are broadly applicable to other complex ketone substrates, making this application note a valuable resource for synthetic chemists.

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